

Undecanoic-11,11,11-d3 Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Undecanoic-11,11,11-d3 Acid

Cat. No.: B15128792

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For researchers, scientists, and drug development professionals, this technical guide provides comprehensive information on **Undecanoic-11,11,11-d3 Acid**, including its chemical properties, suppliers, and its application in studying the antifungal mechanisms of undecanoic acid. This document outlines detailed experimental protocols and visualizes key signaling pathways to facilitate further research and development in this area.

Core Compound Details

Undecanoic-11,11,11-d3 Acid is a deuterated form of undecanoic acid, a saturated fatty acid with known antifungal properties. The stable isotope labeling allows for its use as a tracer in metabolic studies and for quantitative analysis in complex biological matrices.

Property	Value	Reference
CAS Number	1219802-11-5	[1] [2] [3]
Molecular Formula	C ₁₁ D ₃ H ₁₉ O ₂	[1]
Molecular Weight	189.31 g/mol	[1]
Unlabeled CAS Number	112-37-8	[1] [3]
Purity	Typically ≥98% chemical purity, ≥99 atom % D	[1]

Suppliers

A number of chemical suppliers provide **Undecanoic-11,11,11-d3 Acid** for research purposes. Notable suppliers include:

- LGC Standards[1][4]
- MedchemExpress[3]
- CDN Isotopes (available through distributors like Fisher Scientific)

Antifungal Mechanism of Undecanoic Acid

Undecanoic acid exerts its antifungal effects through a multi-faceted approach, primarily targeting the integrity and function of the fungal cell.[5][6] Its deuterated counterpart is an invaluable tool for elucidating these mechanisms. The proposed mechanisms of action include:

- **Disruption of Fungal Cell Membrane:** Undecanoic acid integrates into the lipid bilayer of the fungal cell membrane, leading to destabilization and increased permeability. This results in the leakage of essential intracellular components and ultimately, cell death.
- **Inhibition of Ergosterol Synthesis:** Ergosterol is a vital component of the fungal cell membrane, analogous to cholesterol in mammalian cells. Undecanoic acid can interfere with the biosynthesis of ergosterol, further compromising membrane integrity and function.
- **Induction of Oxidative Stress:** The presence of undecanoic acid can lead to an increase in reactive oxygen species (ROS) within the fungal cell.[5] This oxidative stress damages cellular components, including lipids, proteins, and nucleic acids.
- **Modulation of Fungal Metabolism:** Undecanoic acid has been shown to affect the expression of genes crucial for fungal virulence and metabolism.[5][6]

Experimental Protocols

The use of **Undecanoic-11,11,11-d3 Acid** as a tracer allows for detailed investigation of the uptake, metabolism, and mechanism of action of undecanoic acid in fungal cells. Below are representative experimental protocols.

Protocol 1: Fungal Uptake and Metabolism Analysis using GC-MS

This protocol outlines a method to quantify the uptake and metabolic fate of **Undecanoic-11,11,11-d3 Acid** in a fungal culture.

1. Fungal Culture Preparation:

- Culture the fungal species of interest (e.g., *Trichophyton rubrum*) in a suitable liquid medium to mid-logarithmic phase.
- Harvest the fungal cells by centrifugation and wash twice with sterile phosphate-buffered saline (PBS).
- Resuspend the cells in fresh medium to a defined density.

2. Incubation with Deuterated Undecanoic Acid:

- Prepare a stock solution of **Undecanoic-11,11,11-d3 Acid** in a suitable solvent (e.g., DMSO).
- Add the deuterated undecanoic acid to the fungal culture to a final concentration relevant for its antifungal activity.
- Incubate the culture for various time points (e.g., 0, 1, 4, 8, 24 hours).

3. Lipid Extraction:

- At each time point, harvest a sample of the fungal culture.
- Perform a total lipid extraction using a modified Bligh-Dyer method with a solvent system containing chloroform, methanol, and water.
- Add a known amount of an internal standard (e.g., heptadecanoic acid) to the extraction mixture for quantification.

4. Derivatization and GC-MS Analysis:

- Evaporate the lipid extract to dryness under a stream of nitrogen.
- Derivatize the fatty acids to their pentafluorobenzyl (PFB) esters for enhanced sensitivity in negative chemical ionization GC-MS.
- Analyze the derivatized samples by GC-MS to separate and quantify **Undecanoic-11,11,11-d3 Acid** and any potential metabolic products.

Protocol 2: Analysis of a Fungal Signaling Pathway using a Labeled Precursor

This protocol describes a conceptual workflow to investigate how undecanoic acid might influence a specific signaling pathway, such as one involved in lipid metabolism.

1. Hypothesis Formulation: Based on existing literature, hypothesize the involvement of a particular signaling pathway in the antifungal action of undecanoic acid (e.g., the fatty acid synthesis pathway).

2. Experimental Design:

- Culture fungal cells as described in Protocol 1.
- Expose the cells to **Undecanoic-11,11,11-d3 Acid**.
- At selected time points, harvest the cells and prepare cell lysates.

3. Protein Expression Analysis:

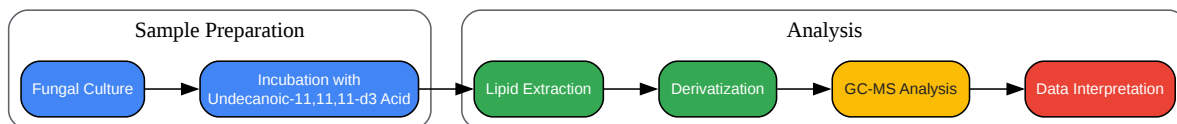
- Perform Western blotting on the cell lysates to analyze the expression levels of key proteins in the hypothesized signaling pathway (e.g., fatty acid synthase).
- Use antibodies specific to the proteins of interest.

4. Metabolite Analysis:

- Use the lipid extracts from Protocol 1 to analyze the levels of key metabolites in the pathway using GC-MS or LC-MS.
- The presence of the deuterium label will confirm the incorporation of the administered undecanoic acid into downstream metabolites.

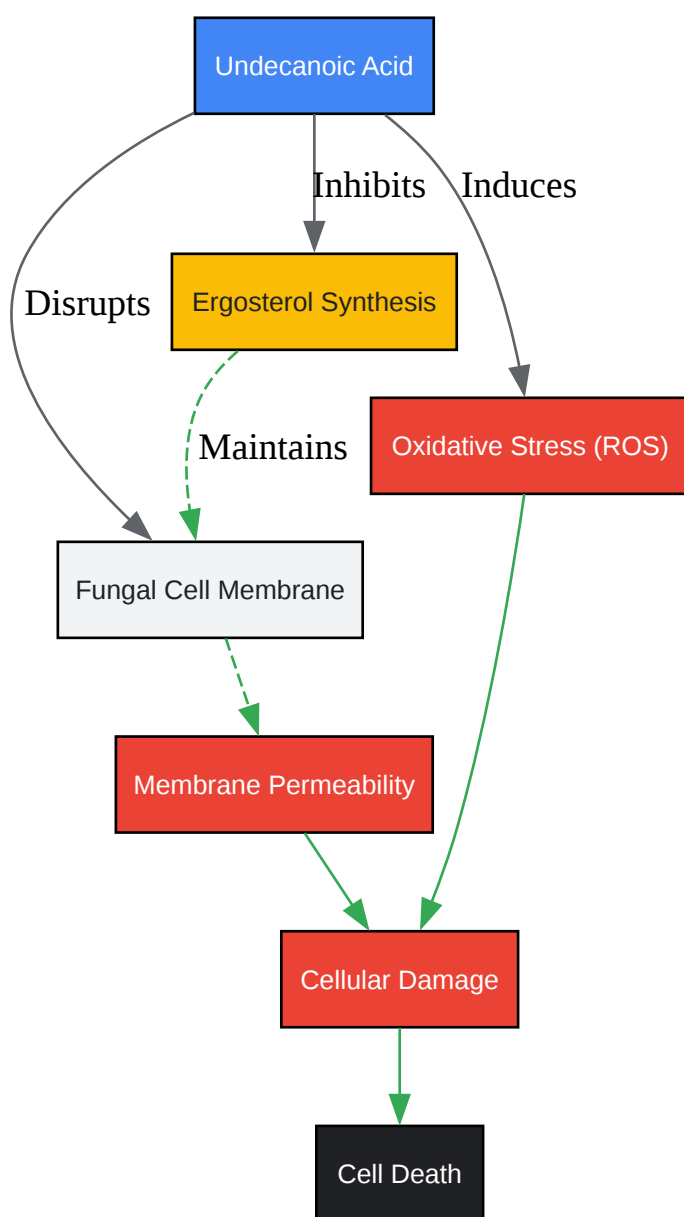
Visualizing Workflows and Pathways

The following diagrams, generated using Graphviz, illustrate a typical experimental workflow for studying the effects of **Undecanoic-11,11,11-d3 Acid** and a simplified representation of its proposed antifungal signaling pathway.



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Caption: Experimental workflow for analyzing deuterated undecanoic acid in fungal cultures.



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Caption: Proposed antifungal mechanism of undecanoic acid.

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